

# Proper Disposal of HS-173: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: HS-173

Cat. No.: B612030

[Get Quote](#)

For Immediate Reference: **HS-173** is a chemical compound identified as a potent PI3K $\alpha$  inhibitor. It is crucial to handle and dispose of this substance in accordance with established laboratory safety protocols for hazardous chemical waste.

This document provides essential safety and logistical information for the proper disposal of the chemical **HS-173** (CAS No. 1276110-06-5), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital to ensure personal safety and environmental compliance.

## Chemical and Hazard Data

**HS-173** is an imidazopyridine-carboxylate derivative. While some suppliers state that a Safety Data Sheet (SDS) is not required under REACH Regulation (EC) No. 1907/2006 as the substance is not classified as hazardous, other sources provide GHS hazard classifications.[1]  
[2] It is prudent to handle **HS-173** as a hazardous substance.

Table 1: Chemical Identification

| Property          | Value   |
|-------------------|---|
| Chemical Name     | Ethyl 6-(5-(phenylsulfonamido)pyridin-3-yl)imidazo[1,2-a]pyridine-3-carboxylate |
| Synonyms          | HS-173, PI3K Inhibitor, PI3K $\alpha$ Inhibitor                                 |
| CAS Number        | 1276110-06-5  |
| Molecular Formula | C <sub>21</sub> H <sub>18</sub> N <sub>4</sub> O <sub>4</sub> S                 |
| Molecular Weight  | 422.46 g/mol  |

Table 2: Hazard Identification

| Hazard Statement | Description                      |
|------------------|----------------------------------|
| H302             | Harmful if swallowed             |
| H315             | Causes skin irritation           |
| H319             | Causes serious eye irritation    |
| H335             | May cause respiratory irritation |

Source: BLD Pharmatech Safety Data Sheet[2]

## Disposal Procedures

The disposal of **HS-173** must comply with local, regional, and national hazardous waste regulations. The following steps provide a general guideline for its proper disposal in a laboratory setting.

### Step 1: Personal Protective Equipment (PPE)

Before handling **HS-173**, ensure appropriate PPE is worn. This includes:

- Protective gloves: Chemically resistant gloves are mandatory.
- Eye protection: Safety glasses or goggles to prevent eye contact.

- Lab coat: To protect from skin contact.
- Respiratory protection: Use in a well-ventilated area. If dust or aerosols may be generated, a respirator is recommended.

## Step 2: Waste Segregation

Proper segregation of chemical waste is critical to prevent dangerous reactions.

- Designated Waste Container: Use a clearly labeled, dedicated container for **HS-173** waste. The container must be made of a compatible material and have a tightly fitting lid.
- Labeling: The container must be labeled with "Hazardous Waste" and the full chemical name: "**HS-173** (Ethyl 6-(5-(phenylsulfonamido)pyridin-3-yl)imidazo[1,2-a]pyridine-3-carboxylate)".
- Compatibility: Do not mix **HS-173** waste with other incompatible waste streams. It should be segregated with other non-halogenated organic solvent wastes unless otherwise specified by your institution's chemical safety office.

## Step 3: Waste Collection and Storage

- Solid Waste: Collect unused or contaminated solid **HS-173** in the designated hazardous waste container.
- Liquid Waste: Solutions containing **HS-173** should also be collected in a designated, compatible, and clearly labeled hazardous waste container.
- Contaminated Materials: Any materials grossly contaminated with **HS-173**, such as pipette tips, gloves, and weighing papers, should be disposed of as hazardous waste in the same container.
- Storage: Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

## Step 4: Disposal Request and Pick-up

- Institutional Procedures: Follow your institution's specific procedures for hazardous waste disposal. This typically involves submitting a chemical waste pickup request to the Environmental Health and Safety (EHS) office.
- Documentation: Ensure all required documentation is completed accurately, including the chemical name, quantity, and hazard information.

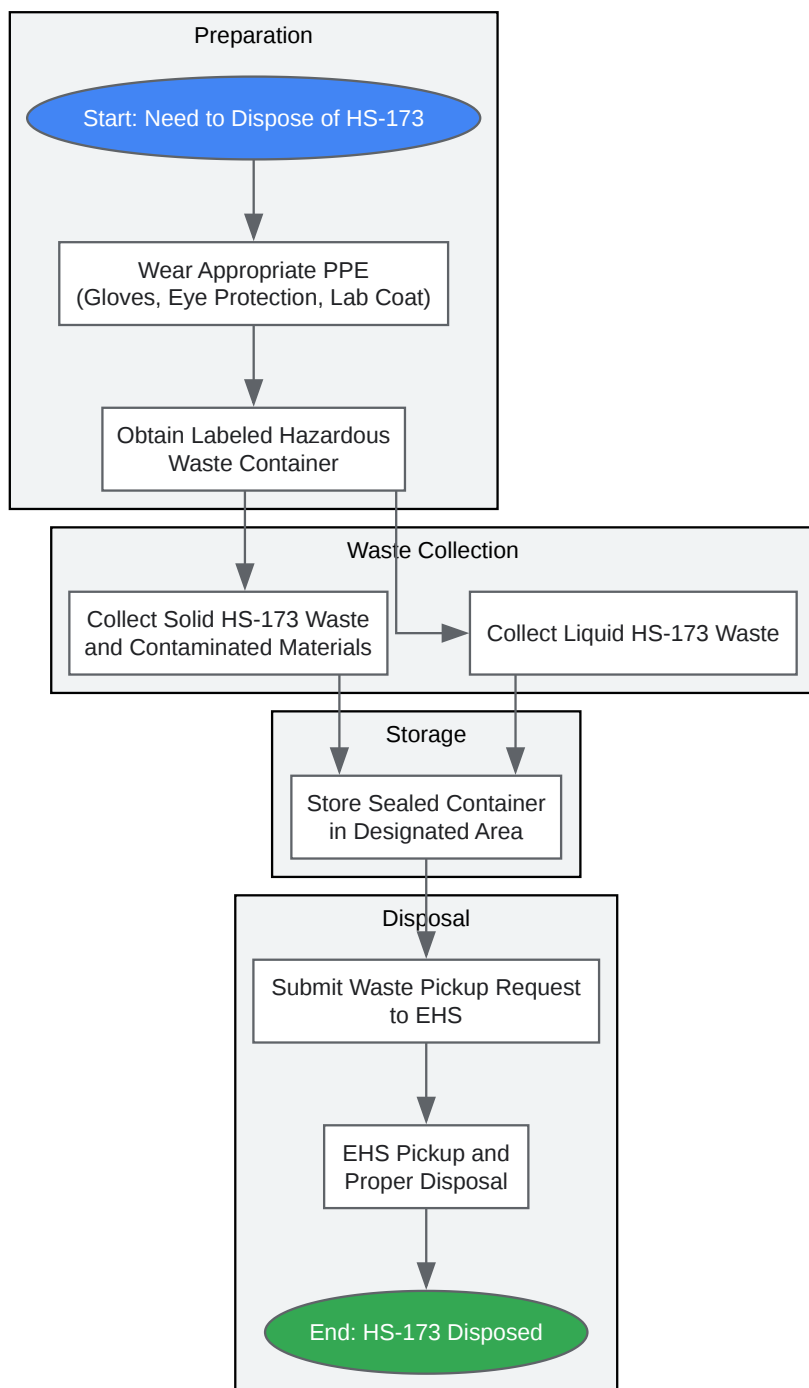
## Experimental Protocols Referenced

The safe handling and disposal of **HS-173** are predicated on standard laboratory procedures for handling potent chemical compounds. No specific experimental protocols for the disposal of **HS-173** were cited in the provided search results beyond general hazardous waste guidelines. Researchers should consult their institution's chemical hygiene plan and EHS office for detailed protocols.

## Disposal Workflow Diagram

The following diagram illustrates the general workflow for the proper disposal of **HS-173**.

## HS-173 Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **HS-173** in a laboratory setting.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. merckmillipore.com [merckmillipore.com]
- 2. file.bldpharm.com [file.bldpharm.com]
- To cite this document: BenchChem. [Proper Disposal of HS-173: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b612030#hs-173-proper-disposal-procedures\]](https://www.benchchem.com/product/b612030#hs-173-proper-disposal-procedures)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)